

PAA in Plants: Occurrence and Quantitative Data

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Compound Focus: Phosphonoacetic Acid

CAS No.: 4408-78-0

Cat. No.: S559735

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The following table summarizes the occurrence and typical content of PAA compared to IAA (Indole-3-acetic acid), another major auxin, in various plants. Content is generally measured in picomoles per gram of fresh weight (pmol/gFW) [1].

Species Name	Plant Tissue (PAA Content)	Plant Tissue (IAA Content)
Arabidopsis (<i>Arabidopsis thaliana</i>)	Seedling (413 pmol/gFW); Dry seed (3250 pmol/gFW); Root (1100 pmol/gFW)	Seedling (49 pmol/gFW); Dry seed (1950 pmol/gFW); Root (130 pmol/gFW)
Tomato (<i>Lycopersicon esculentum</i>)	Shoot (1616 pmol/gFW)	Shoot (211 pmol/gFW)
Tobacco (<i>Nicotiana tabacum</i>)	Shoot (1234 pmol/gFW)	Shoot (228 pmol/gFW)
Maize (<i>Zea mays</i>)	Shoot (903 pmol/gFW)	Shoot (143 pmol/gFW)
Barley (<i>Hordeum vulgare</i>)	Young shoot (4353 pmol/gFW)	Young shoot (30 pmol/gFW)
Moss (<i>Physcomitrella patens</i>)	1049 pmol/gFW	14 pmol/gFW

Biological Functions of PAA in Plants

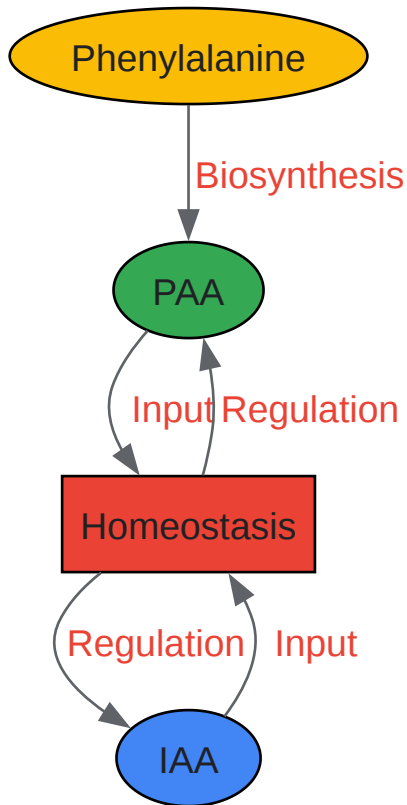
Although often less potent than IAA, PAA exhibits several classic auxin activities and some unique functions [1]:

- **Growth and Development:** PAA promotes the formation of **adventitious and lateral roots** in various species like tomato, pea, and Arabidopsis. It also stimulates the **elongation of coleoptiles, internodes, and hypocotyls**.
- **Callus Formation:** Similar to IAA, PAA can induce callus formation in tobacco, sunflower, and chickpea, though often at higher concentrations.
- **Defense Responses:** A distinctive feature of PAA is its **anti-fungal and anti-microbial activity**. Exogenous application can enhance pathogen tolerance in plants like citrus and oilseed rape, and herbivore infestation has been shown to increase PAA production in maize and poplar.

PAA Biosynthesis and Homeostasis Crosstalk

Current research indicates that PAA biosynthesis is a phenylalanine-derived pathway, and its homeostasis involves crosstalk with IAA. The diagram below outlines the core conceptual relationship between these pathways in plants [1].

PAA and IAA Biosynthesis Crosstalk



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References

1. Occurrence, Function, and Biosynthesis of the Natural Auxin... [pmc.ncbi.nlm.nih.gov]

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